

Application Notes and Protocols for the Synthesis of Demethoxyencecalinol

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Compound of Interest

Compound Name: *Demethoxyencecalinol*

Cat. No.: *B1596252*

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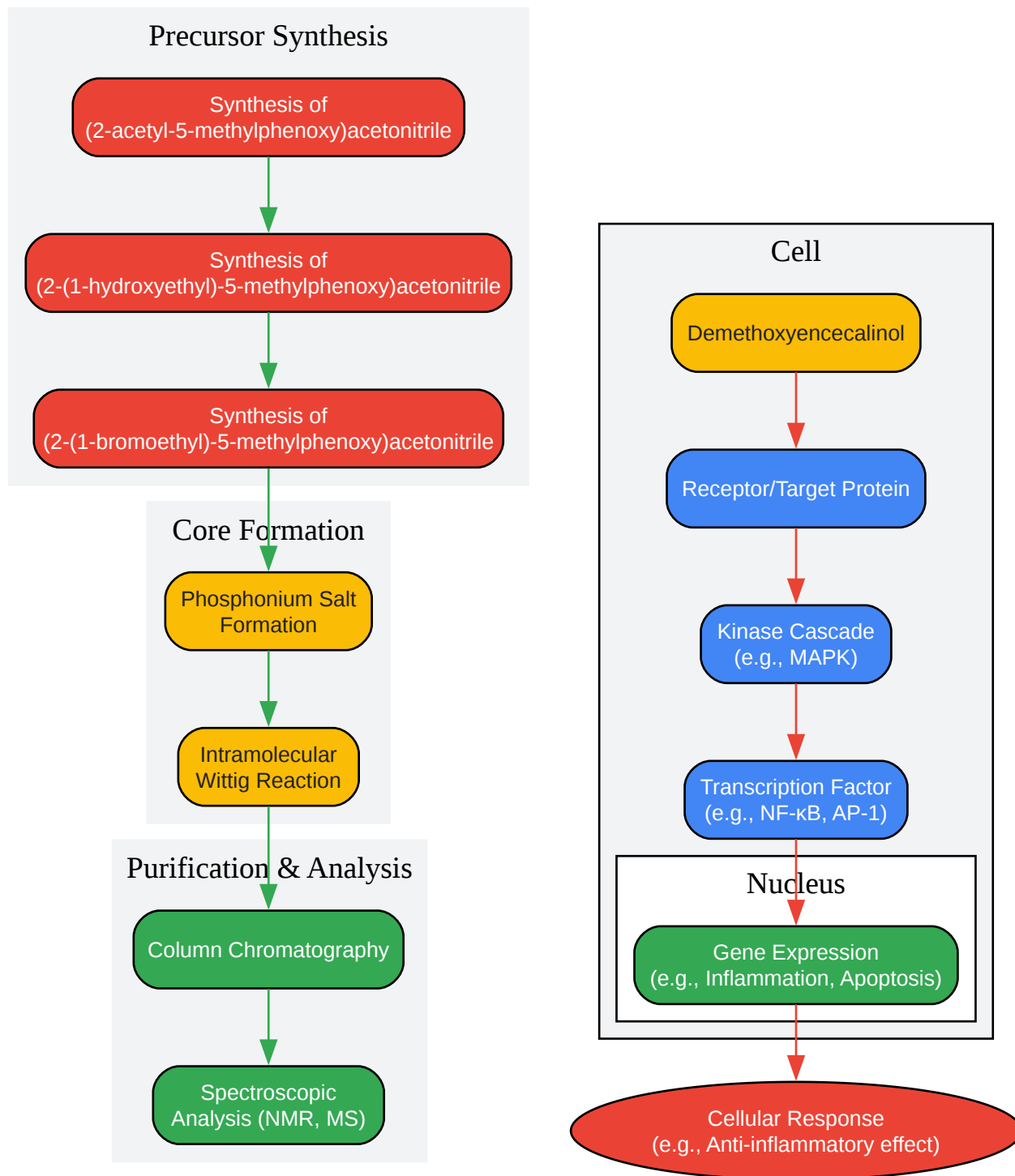
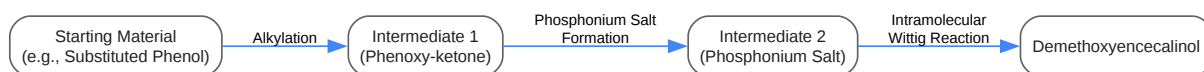
This document provides a detailed protocol for the laboratory-scale synthesis of **Demethoxyencecalinol**, a chromene derivative of interest for research purposes. The outlined procedure is based on established synthetic methodologies for related compounds and is intended to be a foundational guide for researchers.

Introduction

Demethoxyencecalinol belongs to the chromene class of heterocyclic compounds, which are known to exhibit a wide range of biological activities. The synthesis of **Demethoxyencecalinol** is of interest for further investigation of its potential pharmacological properties. The protocol described herein utilizes a key intramolecular Wittig reaction to construct the chromene core.

Proposed Synthetic Pathway

The synthesis of **Demethoxyencecalinol** can be envisioned to proceed through a multi-step sequence starting from commercially available precursors. The key bond-forming step to create the chromene ring is a well-established intramolecular Wittig reaction.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com